

# An In-depth Technical Guide to the Physical Properties of Cadmium Myristate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cadmium myristate

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## Introduction

**Cadmium myristate**, the cadmium salt of myristic acid, is a metal carboxylate that serves as a key precursor in the synthesis of cadmium-based nanomaterials, particularly quantum dots (QDs). Its physical and chemical properties are critical determinants of its utility in these applications, influencing reaction kinetics, nanoparticle morphology, and stability. This technical guide provides a comprehensive overview of the known physical properties of **cadmium myristate**, detailed experimental protocols for its synthesis and analysis, and an exploration of the cellular signaling pathways impacted by cadmium, a crucial consideration for drug development professionals.

## Core Physical and Chemical Properties

**Cadmium myristate** is a white solid at room temperature.<sup>[1]</sup> Its properties are summarized in the tables below.

## General Properties

Property	Value	Reference
CAS Number	10196-67-5	[2][3][4]
Molecular Formula	C <sub>28</sub> H <sub>54</sub> CdO <sub>4</sub>	[2][3][4]
Molecular Weight	567.137 g/mol	[2][3][4]
Appearance	White solid/precipitate	[1]
EINECS Number	233-489-6	[3]

## Thermal Properties

Property	Value	Reference
Boiling Point	319.6 °C at 760 mmHg	[3][5]
Flash Point	144.8 °C	[3][5]
Enthalpy of Fusion ( $\Delta_{\text{fus}}H$ )	43.00 kJ/mol at 374.70 K	[6]
Entropy of Fusion ( $\Delta_{\text{fus}}S$ )	115.00 J/mol·K at 374.70 K	[6]

## Vapor Pressure

Temperature	Vapor Pressure	Reference
25 °C	0.000139 mmHg	[3][5]

## Solubility

Quantitative solubility data for **cadmium myristate** in various solvents is not readily available in the reviewed literature. However, its qualitative solubility is well-documented in the context of its use in nanoparticle synthesis.

Solvent Type	Solubility	Notes	Reference
Non-polar organic solvents	Soluble (especially upon heating)	Dissolves in 1-octadecene at approximately 100 °C. Soluble in hot toluene.	[7][8]
Polar protic solvents	Insoluble	Insoluble in water, ethanol, and methanol.	[9]

## Spectroscopic Data

Detailed experimental FT-IR and NMR spectra for pure **cadmium myristate** are not widely reported in the available literature. Characterization is often performed in the context of its application as a precursor, where it is part of a mixture.

## Experimental Protocols

### Synthesis of Cadmium Myristate

Objective: To synthesize **cadmium myristate** via a precipitation reaction.

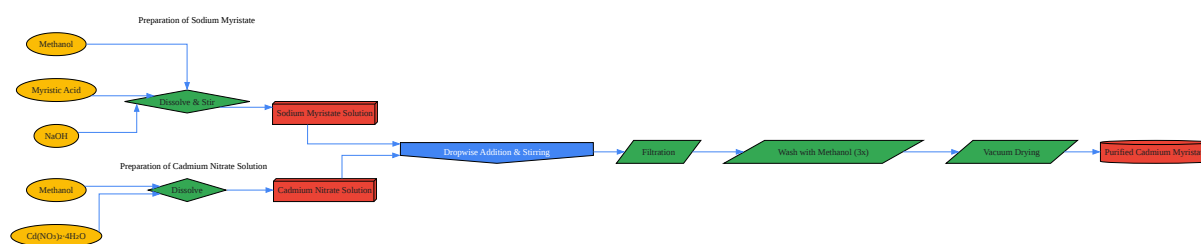
Materials:

- Cadmium nitrate tetrahydrate ( $\text{Cd}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$ )
- Sodium hydroxide ( $\text{NaOH}$ )
- Myristic acid ( $\text{C}_{14}\text{H}_{28}\text{O}_2$ )
- Methanol ( $\text{CH}_3\text{OH}$ )
- Round-bottom flasks
- Stirring apparatus
- Addition funnel

- Filtration apparatus
- Vacuum drying oven

Procedure:

- Preparation of Sodium Myristate Solution: Dissolve 0.240 g of sodium hydroxide and 1.370 g of myristic acid in 240 ml of methanol in a round-bottom flask with stirring to form sodium myristate.[\[1\]](#)
- Preparation of Cadmium Nitrate Solution: In a separate flask, dissolve 0.617 g of cadmium nitrate tetrahydrate in 40 ml of methanol.[\[1\]](#)
- Precipitation: Add the cadmium nitrate solution dropwise (approximately 1 drop per second) to the stirring sodium myristate solution using an addition funnel. A white precipitate of **cadmium myristate** will form.[\[1\]](#)
- Washing: Filter the solution to collect the white precipitate. Wash the precipitate with methanol three times to remove any unreacted starting materials and byproducts.[\[1\]](#)
- Drying: Dry the purified **cadmium myristate** precipitate under vacuum overnight.[\[1\]](#)



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Synthesis of **Cadmium Myristate** Workflow.

## Thermal Analysis

Objective: To characterize the thermal stability and decomposition of **cadmium myristate**.

Instrumentation:

- Thermogravimetric Analyzer (TGA)
- Differential Scanning Calorimeter (DSC)

Typical Experimental Conditions:

- Atmosphere: Inert (e.g., Nitrogen) or Oxidizing (e.g., Air)
- Heating Rate: A controlled rate, typically 5-20 °C/min
- Temperature Range: From ambient temperature to a temperature sufficient for complete decomposition.

Data Acquired:

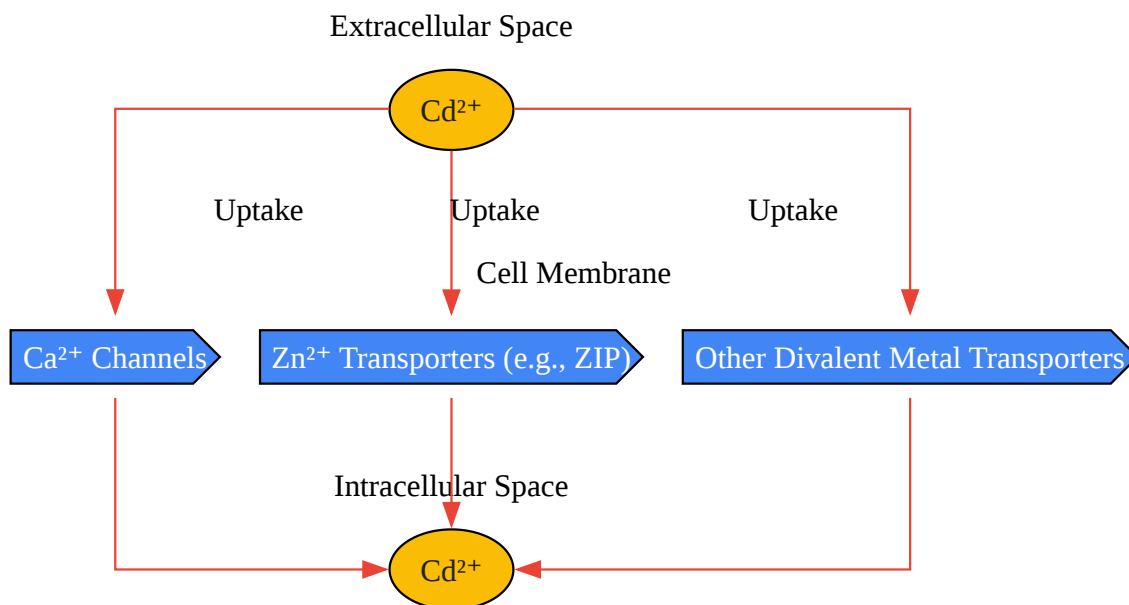
- TGA: Mass loss as a function of temperature, indicating decomposition steps.
- DSC: Heat flow as a function of temperature, indicating phase transitions (e.g., melting) and decomposition events (exothermic or endothermic).

## Biological Considerations for Drug Development

While **cadmium myristate** itself is not directly implicated in biological signaling pathways, its potential dissociation in biological systems to release cadmium ions ( $\text{Cd}^{2+}$ ) is a significant concern for drug development professionals. Cadmium is a known toxic heavy metal that can interfere with numerous cellular processes.

### Cellular Uptake of Cadmium

Cadmium ions can enter cells through various transport mechanisms, often competing with essential divalent cations like calcium ( $\text{Ca}^{2+}$ ) and zinc ( $\text{Zn}^{2+}$ ).



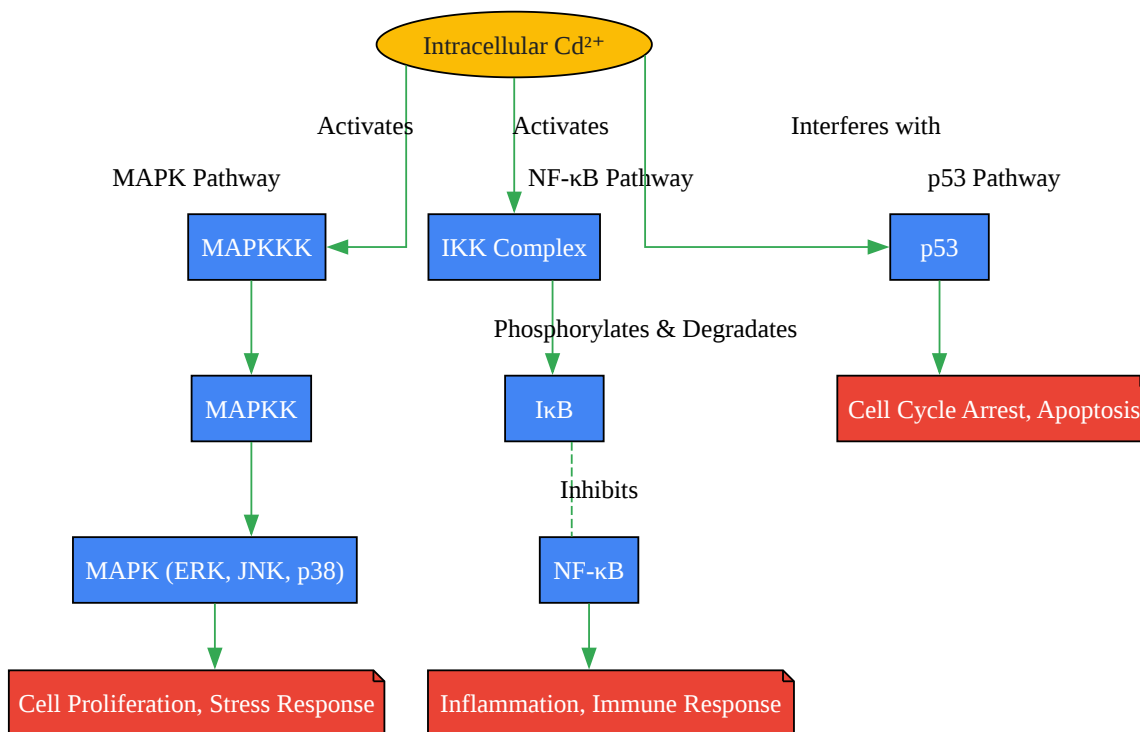
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Mechanisms of Cellular Cadmium Ion Uptake.

## Cadmium-Induced Cellular Signaling Pathways

Once inside the cell, cadmium ions can disrupt critical signaling pathways, leading to cellular stress, apoptosis, and carcinogenesis. Key pathways affected by cadmium include:

- **Mitogen-Activated Protein Kinase (MAPK) Pathway:** Cadmium can activate various MAPK pathways, including ERK, JNK, and p38, which are involved in cell proliferation, differentiation, and stress responses.<sup>[10]</sup>
- **Nuclear Factor kappa-light-chain-enhancer of activated B cells (NF-κB) Pathway:** Cadmium can induce the activation of NF-κB, a key regulator of inflammatory and immune responses.<sup>[10]</sup>
- **Tumor Protein 53 (p53) Pathway:** Cadmium can interfere with the p53 tumor suppressor pathway, which is crucial for cell cycle control and apoptosis in response to DNA damage.<sup>[10]</sup>



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Overview of Cadmium-Affected Signaling Pathways.

## Conclusion

**Cadmium myristate** is a crucial precursor in materials science, with its physical properties dictating its performance in the synthesis of nanomaterials. This guide has summarized the available data on its physical characteristics and provided detailed experimental protocols. For professionals in drug development, while **cadmium myristate** itself may not be a direct therapeutic agent, the potential for cadmium ion release necessitates a thorough understanding of cadmium's cellular uptake mechanisms and its disruptive effects on key signaling pathways. Further research is warranted to obtain more precise quantitative data on



the physical properties of **cadmium myristate**, particularly its density and solubility in a wider range of solvents, and to elucidate its full spectroscopic profile.

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